Aniline Hydroiodide: A Comprehensive Guide for Synthetic and Materials Science Applications

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Compound of Interest

Compound Name:	*Aniline hydroiodide*
CAS No.:	*45497-73-2*
Cat. No.:	*B1290632*

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Abstract: **Aniline hydroiodide** (Anilinium Iodide) is a versatile salt of the foundational aromatic amine, aniline. While aniline itself is a cornerstone of chemical synthesis, its salt forms, such as the hydroiodide, offer distinct advantages in handling, stability, and specific reactivity. This guide provides an in-depth exploration of **aniline hydroiodide**, detailing its synthesis, critical safety protocols, and key applications. We present validated, step-by-step protocols for its preparation and its use in classic organic transformations. Furthermore, we delve into its emerging role in materials science, specifically in the passivation of perovskite solar cells to enhance their efficiency and operational lifetime. This document is intended for researchers and professionals in organic synthesis, drug development, and materials science, providing both the practical "how" and the fundamental "why" behind its experimental use.

Introduction and Scientific Context

Aniline ($C_6H_5NH_2$) is an indispensable building block in the chemical industry, serving as a precursor for countless dyes, pharmaceuticals, and polymers.[1] However, aniline is a toxic, oily liquid that is susceptible to oxidation and darkening on exposure to air and light.[2] Conversion to its crystalline salt form, such as **aniline hydroiodide**, mitigates many of these handling and stability issues.

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Aniline hydroiodide is the product of the acid-base reaction between aniline and hydroiodic acid. This conversion protonates the basic amino group to form the anilinium cation ($C_6H_5NH_3^+$), with the iodide anion (I^-) serving as the counter-ion. This salt form is generally a more stable, less volatile, crystalline solid, making it easier to weigh and handle accurately in a laboratory setting.[3][4]

From a synthetic perspective, **aniline hydroiodide** serves as a convenient source of the anilinium ion, which is the requisite starting species for diazotization reactions—a gateway to a vast array of aromatic functionalizations.[5] In the burgeoning field of photovoltaics, anilinium halides, including the iodide salt, are being explored as effective surface passivating agents for perovskite films, healing defects and thereby boosting solar cell performance and stability.[6][7]

Properties and Safety Data

A thorough understanding of the physical and hazardous properties of a chemical is a prerequisite for any experimental work.

Property	Value	Source(s)
Chemical Name	Aniline Hydroiodide / Anilinium Iodide	[3][8]
CAS Number	45497-73-2	[3][4][8][9][10]
Molecular Formula	C_6H_8IN	[3][4][8]
Molecular Weight	221.04 g/mol	[3][4][9][10]
Appearance	White to yellow crystalline powder	[3]
GHS Hazard Statements	H315: Causes skin irritationH319: Causes serious eye irritation	[8][10]
GHS Precautionary Statements	P264, P280, P302+P352, P305+P351+P338, P337+P313	[8][10]

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Critical Safety and Handling Protocol

Aniline and its derivatives are toxic and must be handled with stringent safety measures. The primary routes of exposure are inhalation and skin absorption.[11]

- Engineering Controls: All manipulations involving **aniline hydroiodide**, especially the handling of the solid powder and the use of aniline, must be performed within a certified chemical fume hood to prevent inhalation of dust or vapors.[2][12] An eyewash station and safety shower must be readily accessible.[13]
- Personal Protective Equipment (PPE):
  - Gloves: Wear nitrile gloves suitable for short-term use. For prolonged contact, consult the glove manufacturer's resistance data. Always change gloves immediately after contamination.[13]
  - Eye Protection: Chemical safety goggles are mandatory. When there is a significant splash risk, a face shield should be worn in addition to goggles.[14]
  - Lab Coat: A full-length laboratory coat must be worn and kept fastened.[13]
  - Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[14]
- Handling: Avoid creating dust when handling the solid. Use controlled, careful motions. Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[11][14]
- Storage: Store **aniline hydroiodide** in a cool, dry, well-ventilated area, away from light and strong oxidizing agents.[14] Keep the container tightly sealed.[15]
- Waste Disposal: All waste containing aniline or **aniline hydroiodide** must be collected in a designated, sealed hazardous waste container and disposed of according to institutional and local regulations. Do not discharge to drains.[13]

Experimental Protocols

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Protocol 1: Synthesis of **Aniline Hydroiodide**

Causality: This protocol utilizes a straightforward acid-base neutralization reaction. Aniline, a weak base, reacts with the strong acid, hydroiodic acid, in a 1:1 molar ratio. The use of a solvent like ethanol facilitates the reaction by dissolving the aniline and allowing for controlled precipitation of the salt product, which is typically less soluble in the organic solvent than the starting amine. Cooling the reaction mixture maximizes the yield of the crystalline product.

Materials:

- Aniline (freshly distilled, if discolored)
- Hydroiodic acid (HI), 57% in water
- Ethanol, absolute
- Diethyl ether, anhydrous (for washing)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and filter flask

Procedure:

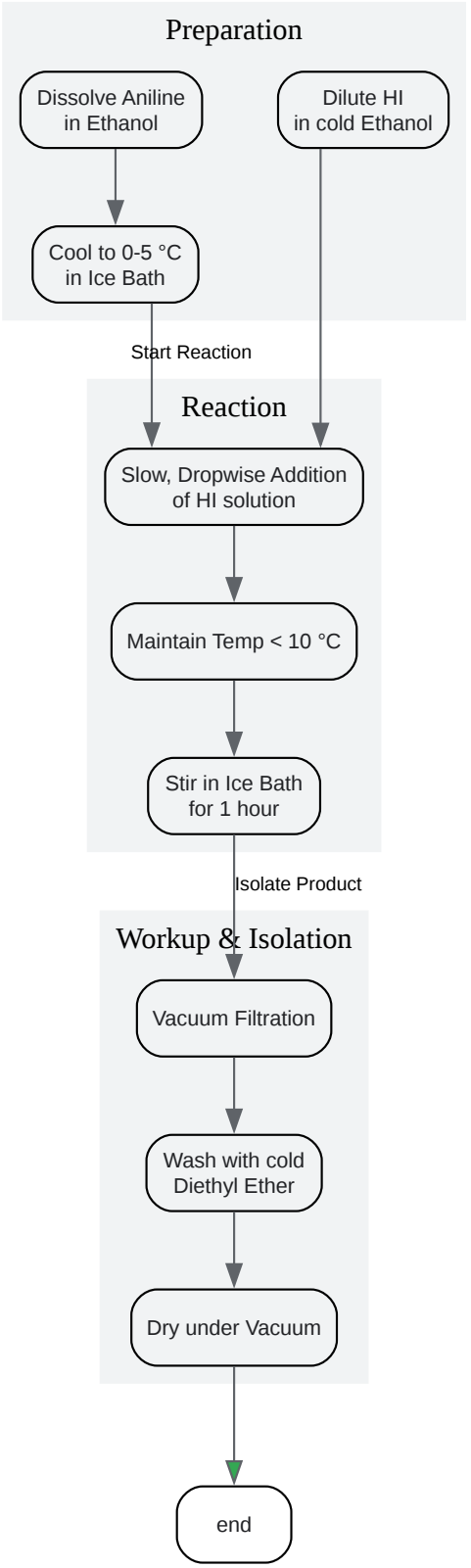
- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g (0.107 mol) of aniline in 50 mL of absolute ethanol. Place the flask in an ice bath and stir for 10-15 minutes to cool the solution to 0-5 °C.
- Acid Addition: Measure 15.0 g (0.066 mol, assuming density of ~1.7 g/mL for 57% HI; this represents a slight aniline excess to ensure all acid reacts). Dilute the hydroiodic acid with 20 mL of cold ethanol. Transfer this solution to a dropping funnel.

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- Salt Formation: Add the hydroiodic acid solution dropwise to the stirring aniline solution over 20-30 minutes. The key is to maintain the internal temperature below 10 °C to control the exothermic reaction. A precipitate of **aniline hydroiodide** will form during the addition.
- Crystallization: Once the addition is complete, continue stirring the resulting slurry in the ice bath for an additional 1 hour to ensure complete crystallization.
- Isolation: Collect the white to off-white crystalline solid by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with two portions of cold diethyl ether (2 x 25 mL) to remove any unreacted aniline and residual solvent.
- Drying: Dry the product in a vacuum oven at a low temperature (e.g., 40-50 °C) or in a desiccator under vacuum to a constant weight.
- Characterization: Determine the yield. Characterize the product by measuring its melting point and acquiring spectroscopic data (e.g., ^{1}H NMR, FT-IR) to confirm its identity and purity.

Workflow for **Aniline Hydroiodide** Synthesis

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Caption: Workflow for the synthesis of **Aniline Hydroiodide**.

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Protocol 2: Application in Synthesis - Diazotization and Iodination of Aniline

Causality: This protocol demonstrates a cornerstone of aromatic chemistry, the Sandmeyer-type reaction.[16] Aniline is first converted in situ to its anilinium salt with an acid. This is then diazotized by treatment with nitrous acid (generated in situ from sodium nitrite and acid) at low temperatures.[17] The low temperature is critical because aryl diazonium salts are unstable and can decompose explosively at higher temperatures.[18] The resulting diazonium salt ($C_6H_5N_2^+$) contains an excellent leaving group (N_2 gas). The introduction of an iodide source (like KI or the I^- from HI used initially) allows for nucleophilic substitution, where the iodide ion displaces the nitrogen gas to form iodobenzene.[16] This is a powerful method for installing an iodine atom onto an aromatic ring, a transformation not easily achieved by direct electrophilic iodination.

Materials:

- Aniline
- Hydroiodic acid (HI), 57% in water, or Sodium Iodide (NaI) and Hydrochloric Acid (HCl)
- Sodium nitrite ($NaNO_2$)
- Sodium thiosulfate (for quenching)
- Dichloromethane or Diethyl ether (for extraction)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Beaker, large enough for ice bath
- Magnetic stirrer and stir bar

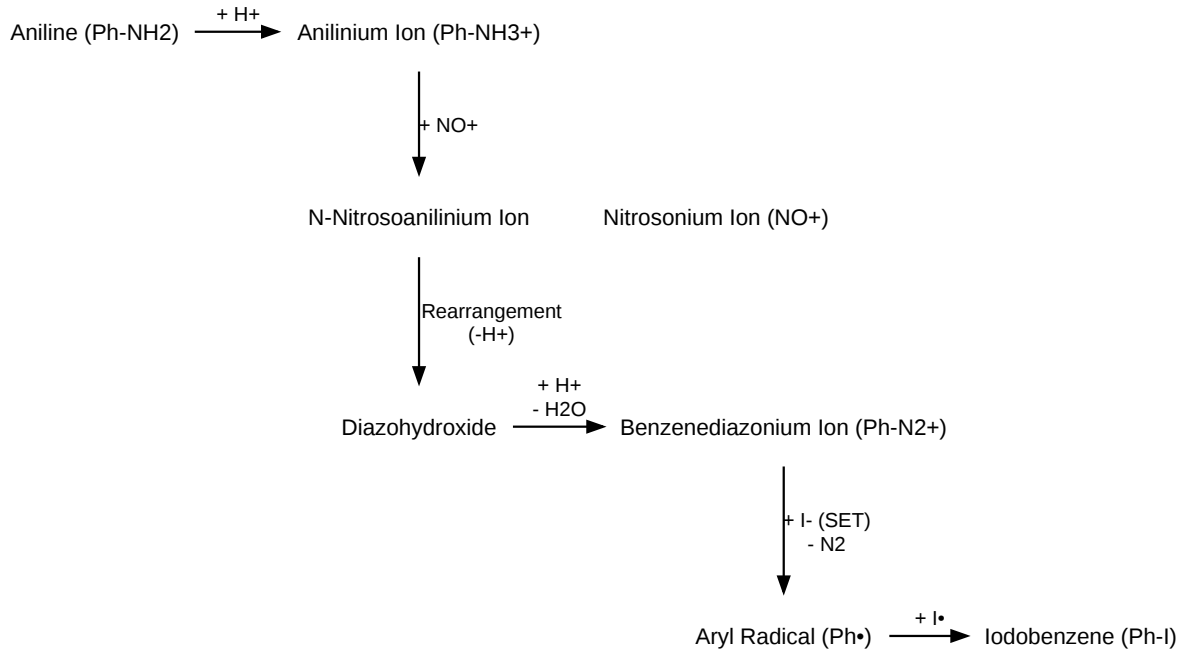
Procedure:

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- Anilinium Salt Formation: In a 250 mL beaker, combine 5.0 g (0.054 mol) of aniline with 50 mL of water and 15 mL of concentrated hydrochloric acid. Stir the mixture and cool it to 0-5 °C in a salt-ice bath.
- Diazotization: While maintaining the temperature between 0-5 °C, slowly add a solution of 4.0 g (0.058 mol) of sodium nitrite in 15 mL of water. Add the solution dropwise with vigorous stirring, ensuring the tip of the addition funnel or pipette is below the surface of the liquid. The reaction is complete when a drop of the reaction mixture turns starch-iodide paper blue (indicating a slight excess of nitrous acid).
- Iodination: Prepare a solution of 9.0 g (0.054 mol) of sodium iodide in 20 mL of water. Add this solution slowly to the cold diazonium salt solution. A dark precipitate may form.
- Decomposition: Allow the mixture to stand in the ice bath for 30 minutes, then warm it slowly to room temperature. Finally, heat the mixture gently on a steam bath (or in a warm water bath at ~50 °C) until the evolution of nitrogen gas ceases. The solution should turn dark, with an oily layer of iodobenzene forming.
- Quenching & Workup: Cool the reaction mixture to room temperature. Add a small amount of solid sodium thiosulfate to quench any remaining iodine (the dark color should fade).
- Extraction: Transfer the mixture to a separatory funnel and extract the product with dichloromethane or diethyl ether (2 x 30 mL).
- Washing: Combine the organic extracts and wash them successively with 30 mL of saturated sodium bicarbonate solution (to remove acid), 30 mL of water, and finally 30 mL of brine.
- Drying and Isolation: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation to yield crude iodobenzene. The product can be further purified by distillation if necessary.

Mechanism: Diazotization and Iodination

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Caption: Simplified mechanism for the formation of iodobenzene.

Application in Perovskite Solar Cells

A significant modern application of anilinium salts, including **aniline hydroiodide**, is in the field of perovskite solar cells (PSCs). Perovskite thin films, while remarkably efficient at converting sunlight to electricity, often suffer from defects at their surfaces and grain boundaries.[19] These defects act as non-radiative recombination centers, trapping charge carriers (electrons and holes) before they can be collected, which reduces the device's voltage and overall efficiency.[7]

Mechanism of Passivation: Anilinium salts serve as effective "passivating agents." When a solution of an anilinium salt is applied to the perovskite film, the anilinium cations ($C_6H_5NH_3^+$) and halide anions (I^-) coordinate to the perovskite surface.

- Cationic Passivation: The $-NH_3^+$ group of the anilinium cation can form hydrogen bonds with undercoordinated halide ions (e.g., I^-) on the perovskite surface, which are common defect

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sites.

- Anionic Passivation: The iodide anion (I^-) from the salt can fill halide vacancy defects, which are positively charged sites on the perovskite lattice.[6]

This dual-action passivation "heals" the electronic defects, leading to a significant reduction in non-radiative recombination.[7] Research has shown that this treatment leads to measurable improvements in key solar cell parameters, particularly the open-circuit voltage (VOC) and the fill factor (FF), ultimately boosting the power conversion efficiency (PCE) and enhancing the long-term stability of the device.[6][20][21]

Conclusion

Aniline hydroiodide is more than just a salt of a common amine; it is a valuable reagent with distinct advantages in both classical organic synthesis and advanced materials science. Its solid, stable nature simplifies handling compared to liquid aniline, while its chemical properties make it an excellent precursor for a wide range of aromatic compounds via diazotization. The emerging application in perovskite solar cells underscores its utility in addressing critical challenges in renewable energy technologies. The protocols and safety information provided herein offer a robust framework for researchers to confidently and safely incorporate **aniline hydroiodide** into their experimental workflows.

References

- **Aniline Hydroiodide**_esdchem. Esdchem. Available at: [Link]
- **Aniline Hydroiodide** 98.0%(HPLC) | PureSynth. PureSynth. Available at: [Link]
- Anilinium iodide | C6H8IN | CID 24192279 - PubChem. National Center for Biotechnology Information. Available at: [Link]
- Aniline | C6H5NH2 | CID 6115 - PubChem. National Center for Biotechnology Information. Available at: [Link]
- ANILINE HYDROCHLORIDE | Laboratory Chemicals | Article No. 01383. Loba Chemie. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Aniline synthesis by amination (arylation) - Organic Chemistry Portal. Organic Chemistry Portal. Available at: [Link]
- Aniline - Hazardous Substance Fact Sheet. New Jersey Department of Health. Available at: [Link]
- Reactions of Diazonium Salts: Sandmeyer and Related Reactions. Master Organic Chemistry. Available at: [Link]
- ICSC 1013 - ANILINE HYDROCHLORIDE. Inchem.org. Available at: [Link]
- Improving the Stability and Efficiency of Perovskite Solar Cells by a Bidentate Anilinium Salt | JACS Au. ACS Publications. Available at: [Link]
- Aniline - Standard Operating Procedure. University of Washington. Available at: [Link]
- Diazotisation - Organic Chemistry Portal. Organic Chemistry Portal. Available at: [Link]
- Synthesis of Halogenated Anilines by Treatment of N,N-Dialkylaniline N-Oxides with Thionyl Halides. National Institutes of Health. Available at: [Link]
- Improving the Stability and Efficiency of Perovskite Solar Cells by a Bidentate Anilinium Salt - PMC. National Institutes of Health. Available at: [Link]
- Diazotization reaction: Mechanism and Uses. Online Chemistry Notes. Available at: [Link]
- Surface Passivation to Improve the Performance of Perovskite Solar Cells. MDPI. Available at: [Link]
- Photochemical Synthesis of Anilines via Ni-Catalyzed Coupling of Aryl Halides with Ammonium Salts | ACS Catalysis. ACS Publications. Available at: [Link]
- synthesis of anilines - YouTube. ChemHelp ASAP. Available at: [Link]
- Anilinium chloride - Wikipedia. Wikipedia. Available at: [Link]
- Atomic-level passivation mechanism of ammonium salts enabling highly efficient perovskite solar cells. ResearchGate. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Sandmeyer reaction - Wikipedia. Wikipedia. Available at: [Link]
- CN102180800A - Synthesis method of aniline compound - Google Patents. Google Patents.
- ANILINE - Techno PharmChem. Techno PharmChem. Available at: [Link]
- converting anilines to diazoniums ions - YouTube. ChemHelp ASAP. Available at: [Link]
- Atomic-level passivation mechanism of ammonium salts enabling highly efficient perovskite solar cells - PMC. National Institutes of Health. Available at: [Link]
- Safety Data Sheet (SDS) Aniline. Flinn Scientific. Available at: [Link]

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Sources

- 1. Aniline | C6H5NH2 | CID 6115 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. archpdfs.lps.org [archpdfs.lps.org]
- 3. Aniline Hydroiodide 98.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.ca]
- 4. vivanls.com [vivanls.com]
- 5. Diazotisation [organic-chemistry.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Improving the Stability and Efficiency of Perovskite Solar Cells by a Bidentate Anilinium Salt - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Anilinium iodide | C6H8IN | CID 24192279 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. esdchem.com.tr [esdchem.com.tr]
- 10. pure-synth.com [pure-synth.com]
- 11. nj.gov [nj.gov]
- 12. fishersci.com [fishersci.com]

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- 13. ipo.rutgers.edu [ipo.rutgers.edu]
- 14. technopharmchem.com [technopharmchem.com]
- 15. ICSC 1013 - ANILINE HYDROCHLORIDE [inchem.org]
- 16. Sandmeyer reaction - Wikipedia [en.wikipedia.org]
- 17. Diazotization reaction: Mechanism and Uses [chemicalnote.com]
- 18. masterorganicchemistry.com [masterorganicchemistry.com]
- 19. mdpi.com [mdpi.com]
- 20. researchgate.net [researchgate.net]
- 21. Atomic-level passivation mechanism of ammonium salts enabling highly efficient perovskite solar cells - PMC [pmc.ncbi.nlm.nih.gov]

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